Spectroscopic Characterization of 1H-Pyrazole-5-Carbohydrazide: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*1H-pyrazole-5-carbohydrazide*
CAS No.:	*26275-64-9*
Cat. No.:	*B1336753*

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Introduction: The Significance of the Pyrazole-Carbohydrazide Scaffold

In the landscape of medicinal chemistry and drug development, the fusion of a pyrazole ring with a carbohydrazide moiety creates a molecular scaffold of significant interest. Pyrazole derivatives are well-established pharmacophores, forming the core of numerous therapeutic agents with a wide array of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.[1] The carbohydrazide functional group is also a recognized pharmacophore, contributing to the bioactivity of various drugs and serving as a versatile synthetic intermediate.[2] The title compound, **1H-pyrazole-5-carbohydrazide**, represents a fundamental building block in this class, and a thorough understanding of its spectroscopic properties is paramount for researchers engaged in the synthesis and development of novel bioactive molecules.

This in-depth technical guide provides a comprehensive analysis of the spectroscopic data (NMR, IR, and Mass Spectrometry) for **1H-pyrazole-5-carbohydrazide**. As direct experimental

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spectra for this specific parent compound are not readily available in public databases, this guide will leverage data from its precursor, ethyl 1H-pyrazole-5-carboxylate, and closely related derivatives to provide a robust and predictive interpretation. This approach mirrors the practical challenges often faced in research and development, where a deep understanding of structure-spectra correlations is essential.

Synthesis of **1H-Pyrazole-5-Carbohydrazide**: A Proven Protocol

The most common and efficient method for the synthesis of **1H-pyrazole-5-carbohydrazide** involves the hydrazinolysis of its corresponding ethyl ester, ethyl 1H-pyrazole-5-carboxylate. This reaction is a classic example of nucleophilic acyl substitution, where hydrazine hydrate acts as the nucleophile.

Experimental Protocol: Synthesis of **1H-Pyrazole-5-Carbohydrazide**

Materials:

- Ethyl 1H-pyrazole-5-carboxylate
- Hydrazine hydrate (98-100%)
- Ethanol (absolute)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve ethyl 1H-pyrazole-5-carboxylate (1.0 equivalent) in a minimal amount of absolute ethanol.
- To this solution, add an excess of hydrazine hydrate (typically 3-5 equivalents).
- Heat the reaction mixture to reflux (approximately 78-80 °C) with continuous stirring.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC). The reaction is typically complete within 3-6 hours.

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- Upon completion, allow the reaction mixture to cool to room temperature.
- The product, **1H-pyrazole-5-carbohydrazide**, often precipitates out of the solution upon cooling due to its lower solubility in ethanol compared to the starting ester.[3]
- Collect the solid product by vacuum filtration and wash with a small amount of cold ethanol to remove any unreacted starting materials.
- Dry the product under vacuum to obtain **1H-pyrazole-5-carbohydrazide** as a white solid.

Causality Behind Experimental Choices:

- Excess Hydrazine Hydrate: An excess of hydrazine is used to drive the reaction to completion by ensuring that the concentration of the nucleophile remains high throughout the reaction.
- Ethanol as Solvent: Ethanol is a suitable solvent as it dissolves the starting ester and is compatible with the reaction conditions. The product's lower solubility in ethanol upon cooling facilitates its isolation.
- Reflux Conditions: Heating the reaction to reflux provides the necessary activation energy for the nucleophilic attack of hydrazine on the ester carbonyl, accelerating the rate of reaction.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. The following sections provide a detailed prediction and interpretation of the ^{1}H and ^{13}C NMR spectra of **1H-pyrazole-5-carbohydrazide**, based on the analysis of related structures.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **1H-pyrazole-5-carbohydrazide** is expected to show distinct signals for the pyrazole ring protons and the hydrazide protons. The chemical shifts are influenced by the electronic environment of the protons.

Table 1: Predicted ^{1}H NMR Spectral Data for **1H-Pyrazole-5-Carbohydrazide** (in DMSO-d_6)

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
H-3 (pyrazole)	~ 7.8 - 8.0	Doublet	1H	J ≈ 2.0 - 2.5
H-4 (pyrazole)	~ 6.6 - 6.8	Doublet	1H	J ≈ 2.0 - 2.5
-NH_2 (hydrazide)	~ 4.5 - 5.0	Broad Singlet	2H	-
-CONH- (amide)	~ 9.5 - 10.0	Singlet	1H	-
-NH (pyrazole)	~ 13.0 - 13.5	Broad Singlet	1H	-

Interpretation of the ^{1}H NMR Spectrum:

- Pyrazole Ring Protons (H-3 and H-4): The two protons on the pyrazole ring form an AX spin system and are expected to appear as doublets. The H-3 proton, being adjacent to the electron-withdrawing nitrogen atom, will be deshielded and appear at a higher chemical shift compared to the H-4 proton. The coupling constant between these two protons is typically small (2.0-2.5 Hz).
- Hydrazide Protons (-NH_2 and -CONH-): The protons of the hydrazide group are exchangeable and their signals can be broad. The -NH_2 protons are expected to appear as a broad singlet. The amide proton (-CONH-) is generally more deshielded due to the adjacent carbonyl group and will appear as a singlet at a higher chemical shift.
- Pyrazole NH Proton: The proton on the pyrazole ring nitrogen is also exchangeable and typically appears as a very broad singlet at a high chemical shift, often above 13 ppm in DMSO-d_6.

DOT Script for the Molecular Structure of **1H-pyrazole-5-carbohydrazide**:

Caption: Molecular structure of **1H-pyrazole-5-carbohydrazide**.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide information about the carbon framework of the molecule.

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Table 2: Predicted ^{13}C NMR Spectral Data for **1H-Pyrazole-5-Carbohydrazide** (in DMSO-d_6)

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C-3 (pyrazole)	~ 138 - 142
C-4 (pyrazole)	~ 105 - 110
C-5 (pyrazole)	~ 145 - 150
C=O (carbonyl)	~ 160 - 165

Interpretation of the ^{13}C NMR Spectrum:

- Pyrazole Ring Carbons (C-3, C-4, and C-5): The chemical shifts of the pyrazole ring carbons are influenced by the nitrogen atoms. C-3 and C-5, being directly attached to nitrogen atoms, will be more deshielded and appear at higher chemical shifts compared to C-4.
- Carbonyl Carbon (C=O): The carbonyl carbon of the hydrazide group is highly deshielded due to the electronegativity of the oxygen atom and will appear at a high chemical shift, typically in the range of 160-165 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation, which causes molecular vibrations.

Table 3: Predicted IR Absorption Bands for **1H-Pyrazole-5-Carbohydrazide**

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Functional Group	Predicted Wavenumber (cm^{-1})	Intensity	Vibrational Mode
N-H (pyrazole)	3100 - 3300	Medium, Broad	Stretching
N-H (hydrazide, $-NH_2$)	3200 - 3400	Medium (two bands)	Asymmetric & Symmetric Stretching
C-H (pyrazole)	~ 3050	Weak	Stretching
C=O (Amide I)	1640 - 1680	Strong	Stretching
N-H (Amide II)	1580 - 1620	Medium	Bending
C=N (pyrazole ring)	1500 - 1550	Medium	Stretching
C-N	1200 - 1350	Medium	Stretching

Interpretation of the IR Spectrum:

- N-H Stretching: The IR spectrum will be characterized by multiple N-H stretching vibrations in the region of 3100-3400 cm^{-1}. The pyrazole N-H will likely appear as a broad band, while the $-NH_2$ group of the hydrazide will show two distinct bands corresponding to asymmetric and symmetric stretching.
- C=O Stretching (Amide I Band): A very strong and characteristic absorption band for the carbonyl group of the hydrazide (Amide I) is expected in the range of 1640-1680 cm^{-1}. This is one of the most prominent peaks in the spectrum.
- N-H Bending (Amide II Band): The N-H bending vibration of the amide (Amide II) will appear as a medium intensity band around 1580-1620 cm^{-1}.
- Pyrazole Ring Vibrations: The C=N and C=C stretching vibrations of the pyrazole ring will give rise to absorptions in the fingerprint region, typically between 1400 and 1600 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural confirmation.

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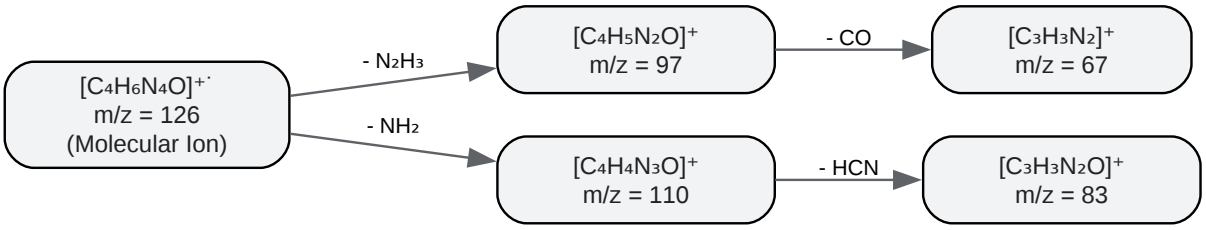
Predicted Molecular Ion Peak:

For **1H-pyrazole-5-carbohydrazide** ($C_4H_6N_4O$), the expected molecular weight is 126.12 g/mol . In an electron ionization (EI) mass spectrum, the molecular ion peak (M^+) would be observed at an m/z of 126.

Predicted Fragmentation Pattern:

The fragmentation of **1H-pyrazole-5-carbohydrazide** is expected to proceed through several key pathways, initiated by the loss of electrons from the nitrogen or oxygen atoms.

DOT Script for the Predicted Mass Spectrometry Fragmentation Pathway:



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Caption: Predicted major fragmentation pathways for **1H-pyrazole-5-carbohydrazide**.

Interpretation of the Mass Spectrum:

- Loss of the Hydrazinyl Group: A common fragmentation pathway for carbohydrazides is the cleavage of the N-N bond, leading to the loss of a hydrazinyl radical (•N_2H_3), which would result in a fragment ion at m/z 97.
- Loss of an Amino Radical: Cleavage of the N-N bond can also lead to the loss of an amino radical (•NH_2), resulting in a fragment at m/z 110.
- Decarbonylation: The fragment at m/z 97 can further lose a molecule of carbon monoxide (CO) to give a fragment corresponding to the pyrazole ring at m/z 67.
- Ring Fragmentation: Further fragmentation of the pyrazole ring can lead to the loss of HCN, as seen in the transition from m/z 110 to m/z 83.

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Conclusion

This technical guide has provided a comprehensive, in-depth analysis of the expected spectroscopic data for **1H-pyrazole-5-carbohydrazide**. By leveraging established principles of spectroscopy and drawing comparisons with closely related analogues, we have constructed a detailed and predictive overview of its ^{1}H NMR, ^{13}C NMR, IR, and Mass spectra. The provided experimental protocol for its synthesis offers a reliable method for its preparation. This guide is intended to be a valuable resource for researchers and scientists in the field of drug discovery and development, facilitating the identification and characterization of this important heterocyclic building block and its derivatives.

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